

# Preparing AkaLumine-HCl Stock Solutions for Animal Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: AkaLumine

Cat. No.: B14012995

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## Introduction

**AkaLumine-HCl** is a synthetic luciferin analog that, in the presence of firefly luciferase (Fluc), generates near-infrared (NIR) bioluminescence with a peak emission at approximately 677 nm. [1][2][3] This NIR emission allows for highly sensitive, deep-tissue in vivo imaging due to reduced absorption by biological tissues compared to the light produced by native D-luciferin. [1][4] The hydrochloride salt form of **AkaLumine** significantly improves its water solubility, making it more amenable for use in animal studies.

These application notes provide detailed protocols for the preparation of **AkaLumine-HCl** stock solutions and their subsequent use in animal models for bioluminescence imaging (BLI).

## Quantitative Data Summary

The following tables summarize the key quantitative data for **AkaLumine-HCl**.

Table 1: Physicochemical Properties of **AkaLumine-HCl**

Property	Value	Reference
Molecular Weight	338.85 g/mol	
Emission Maximum ( $\lambda_{\text{max}}$ )	~677 nm	
$K_m$ for Firefly Luciferase	2.06 $\mu\text{M}$	

Table 2: Solubility of **AkaLumine-HCl**

Solvent	Solubility	Reference
Water	<40 mM, 50 mg/mL (147.56 mM)	
DMSO	25 mg/mL (73.78 mM)	

Table 3: Recommended Dosing for In Vivo Mouse Studies

Administration Route	Recommended Dosage	Working Solution Example	Reference
Intraperitoneal (i.p.)	25 mg/kg	2.5 mg/mL in H <sub>2</sub> O	
Intraperitoneal (i.p.)	0.5 - 33 mM (100 $\mu\text{L}$ injection)	Varies based on desired final concentration	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **AkaLumine-HCl** Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **AkaLumine-HCl** in sterile, ultra-pure water.

Materials:

- **AkaLumine-HCl** powder
- Sterile, ultra-pure water (e.g., cell culture grade, nuclease-free)
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Analytical balance

#### Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **AkaLumine-HCl**:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 338.85 \text{ g/mol} \times 1000 \text{ mg/g} = 3.39 \text{ mg}$
- Weigh the **AkaLumine-HCl**: Carefully weigh out 3.39 mg of **AkaLumine-HCl** powder using an analytical balance and place it into a sterile conical tube.
- Dissolve in water: Add 1 mL of sterile, ultra-pure water to the tube containing the **AkaLumine-HCl** powder.
- Mix thoroughly: Vortex the solution until the **AkaLumine-HCl** is completely dissolved. To enhance solubility, the tube can be gently warmed to 37°C and sonicated in an ultrasonic bath for a short period.
- Aliquot and store: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 50-100 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect the solution from light.

## Protocol 2: Preparation of a 2.5 mg/mL Working Solution for Intraperitoneal Injection in Mice

This protocol details the preparation of a 2.5 mg/mL working solution from a stock solution or directly from powder for administration to mice.

Materials:

- **AkaLumine**-HCl powder or a 10 mM stock solution
- Sterile Dulbecco's Phosphate-Buffered Saline (DPBS) or sterile water
- Sterile tubes
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure from Powder:

- Weigh the **AkaLumine**-HCl: Weigh out the desired amount of **AkaLumine**-HCl (e.g., 2.5 mg).
- Add solvent: Add the appropriate volume of sterile DPBS or water to achieve a final concentration of 2.5 mg/mL (e.g., 1 mL for 2.5 mg).
- Mix: Vortex thoroughly until fully dissolved.

Procedure from 10 mM Stock Solution:

- Calculate the required volume of stock solution:
  - $C_1V_1 = C_2V_2$
  - $(10 \text{ mM}) \times V_1 = (2.5 \text{ mg/mL} / 338.85 \text{ g/mol} \times 1000) \times V_2$
  - $(10 \text{ mM}) \times V_1 = (7.38 \text{ mM}) \times V_2$

- To make 1 mL of 2.5 mg/mL (7.38 mM) solution, you would need 0.738 mL of the 10 mM stock solution.
- Dilute: Add 0.738 mL of the 10 mM **AkaLumine**-HCl stock solution to 0.262 mL of sterile DPBS or water to get a final volume of 1 mL.
- Mix: Gently vortex the solution.

#### Administration:

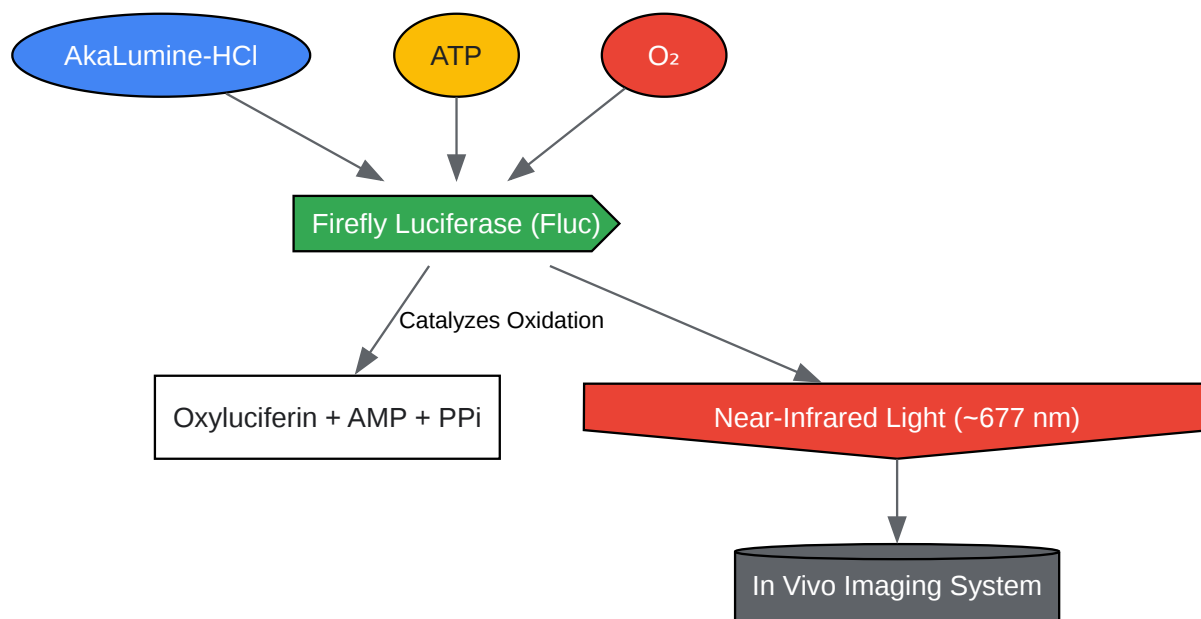
- The recommended dosage for intraperitoneal (i.p.) injection in mice is 25 mg/kg.
- For a 20 g mouse, the required dose is 0.5 mg.
- Using a 2.5 mg/mL working solution, the injection volume would be 0.2 mL.
- Administer the solution via intraperitoneal injection. Bioluminescence imaging can typically be performed 10-15 minutes after administration.

## Visualizations



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Caption: Workflow for **AkaLumine**-HCl solution preparation and animal administration.



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